Application Notes & Protocols: 4-Methyl-6-nitroindoline as a Versatile Synthetic Building Block

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Compound of Interest	
Compound Name:	*4-Methyl-6-nitroindoline*
CAS No.:	*1588441-27-3*
Cat. No.:	*B1403892*

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Introduction: The Strategic Value of 4-Methyl-6-nitroindoline

The indoline core is a bicyclic heterocyclic structure consisting of a benzene ring fused to a saturated five-membered, nitrogen-containing ring.[1] This framework is considered a "privileged structure" in medicinal chemistry, as it is capable of binding to multiple biological targets with high affinity, making it an invaluable starting point for drug discovery.[1] **4-Methyl-6-nitroindoline** is a particularly valuable building block that offers a trifecta of reactive sites for synthetic diversification. Its strategic functionalization allows for the controlled, regioselective introduction of chemical complexity.

The three key functional elements of this molecule provide distinct handles for modification:

- The Nitro Group (Position 6): As a powerful electron-withdrawing group, the nitro moiety significantly influences the electronic properties of the aromatic ring. More importantly, it

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serves as a synthetic precursor to the 6-amino group via reduction—a critical transformation for installing pharmacophores or for constructing more complex heterocyclic systems.[1][2]

- The Indoline Nitrogen (Position 1): The secondary amine of the indoline ring is a nucleophilic center, readily undergoing reactions such as acylation, alkylation, and arylation. This allows for the introduction of a vast array of substituents that can modulate the molecule's physicochemical properties and biological activity.

- The Aromatic Ring (C-H bonds): The benzene portion of the indoline scaffold is amenable to modern C-H functionalization reactions, typically mediated by transition-metal catalysts. This enables the direct formation of carbon-carbon or carbon-heteroatom bonds at specific positions, offering an efficient route to highly substituted derivatives that would be difficult to access through classical methods.[3][4]

This guide provides an in-depth look at the reactivity of **4-Methyl-6-nitroindoline** and presents detailed, field-proven protocols for its key synthetic transformations.

Physicochemical Properties & Spectroscopic Data

A summary of the key properties of **4-Methyl-6-nitroindoline** is presented below.

Property	Value
Compound Name	4-Methyl-6-nitroindoline
Synonyms	4-methyl-6-nitro-2,3-dihydro-1H-indole
CAS Number	1588441-27-3
Molecular Formula	$C_9H_{10}N_2O_2$
Molecular Weight	178.19 g/mol
Appearance	Typically a yellow to brown solid
Solubility	Soluble in most common organic solvents (e.g., DCM, EtOAc, MeOH, DMF)

Spectroscopic Characterization (Expected):

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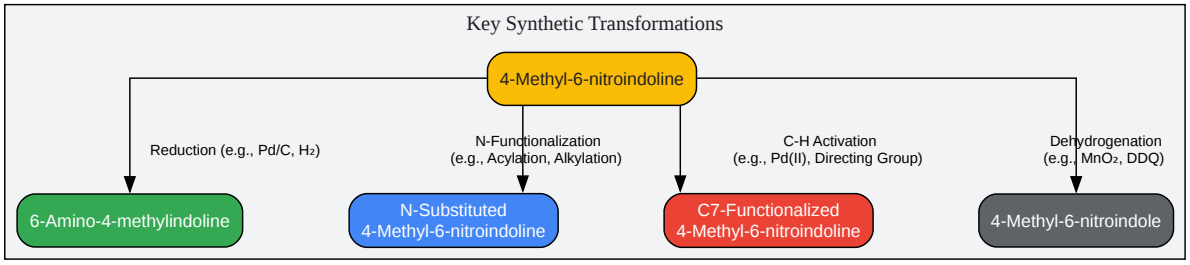
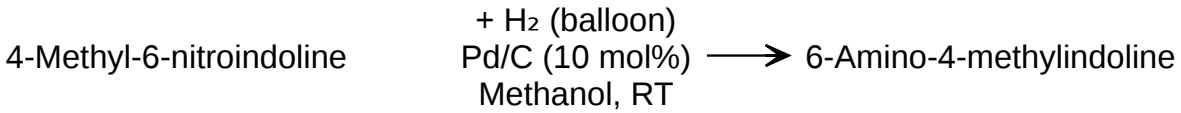
- ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons (typically two singlets or narrowly coupled doublets in the aromatic region), the methyl group protons (a singlet around 2.2-2.5 ppm), and the two methylene groups of the pyrrolidine ring (triplets around 3.0-3.6 ppm). The N-H proton will appear as a broad singlet.
- ^{13}C NMR: The carbon NMR will show nine distinct signals corresponding to the nine carbon atoms in the structure.
- IR Spectroscopy: Key stretches would include N-H stretching (around 3300-3400 cm^{-1}), C-H stretching (aromatic and aliphatic), and strong asymmetric and symmetric stretches for the NO_2 group (typically around 1520 cm^{-1} and 1340 cm^{-1}).

Core Reactivity & Synthetic Transformations

The synthetic utility of **4-Methyl-6-nitroindoline** stems from its three distinct reactive centers, allowing for a modular approach to library synthesis and lead optimization. The following diagram illustrates the primary transformations that can be performed on this building block.





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Caption: Catalytic hydrogenation of **4-Methyl-6-nitroindoline**.

Materials:

- **4-Methyl-6-nitroindoline**
- Palladium on carbon (10 wt. % Pd)
- Methanol (MeOH), anhydrous
- Celite®
- Hydrogen (H_2) gas balloon or hydrogenation apparatus
- Standard glassware, magnetic stirrer, and filtration apparatus

Procedure:

- Setup: To a round-bottom flask equipped with a magnetic stir bar, add **4-Methyl-6-nitroindoline** (1.0 eq).
- Solvent Addition: Add anhydrous methanol to dissolve the starting material (concentration approx. 0.1 M).
- Catalyst Addition: Carefully add 10% Pd/C (0.10 eq by weight relative to the substrate) to the solution. The mixture will turn black.
- Hydrogenation: Seal the flask, and purge it with H_2 gas. Maintain a positive pressure of H_2 using a balloon or connect it to a hydrogenation apparatus.
- Reaction: Stir the reaction mixture vigorously at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting material spot.
- Workup: Once the reaction is complete, carefully vent the H_2 gas and purge the flask with nitrogen or argon.

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- Filtration: Dilute the reaction mixture with additional methanol and filter it through a pad of Celite® to remove the palladium catalyst. Wash the Celite® pad thoroughly with methanol to ensure complete recovery of the product.
- Purification: Concentrate the filtrate under reduced pressure. The resulting crude 6-Amino-4-methylindoline is often pure enough for subsequent steps. If necessary, it can be further purified by column chromatography on silica gel.

Causality and Insights:

- Catalyst Choice: Palladium on carbon is a highly effective and reusable catalyst for the reduction of aromatic nitro groups. It operates under mild conditions and typically provides high yields with minimal side products. [5]* Solvent: Methanol is an excellent solvent for both the substrate and for dissolving hydrogen gas, facilitating the reaction at the catalyst surface.
- Safety: Hydrogen gas is highly flammable. Ensure the system is properly sealed and handled in a well-ventilated fume hood. The Pd/C catalyst can be pyrophoric, especially after use; quench it carefully with water before disposal.

Protocol 2: N-Acylation with Acetyl Chloride

Protecting or functionalizing the indoline nitrogen is a common step to either mask its reactivity for subsequent reactions or to introduce specific functional groups. N-acylation is a straightforward method to achieve this.

Materials:

- **4-Methyl-6-nitroindoline**
- Acetyl chloride
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)

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- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure:

- Setup: Dissolve **4-Methyl-6-nitroindoline** (1.0 eq) in anhydrous DCM in a round-bottom flask under a nitrogen atmosphere. Cool the solution to 0 °C in an ice bath.
- Base Addition: Add triethylamine (1.2 eq) to the solution.
- Acylation: Add acetyl chloride (1.1 eq) dropwise to the stirred solution. A white precipitate (triethylammonium chloride) will form.
- Reaction: Allow the reaction to warm to room temperature and stir for 1-2 hours, or until TLC analysis indicates the complete consumption of the starting material.
- Quenching: Quench the reaction by slowly adding saturated aqueous $NaHCO_3$ solution.
- Extraction: Transfer the mixture to a separatory funnel. Separate the layers and extract the aqueous layer twice with DCM.
- Washing: Combine the organic layers and wash sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield the pure N-acetyl-**4-methyl-6-nitroindoline**.

Causality and Insights:

- Base: Triethylamine acts as a scavenger for the HCl gas that is generated during the reaction, driving the equilibrium towards the product and preventing protonation of the indoline nitrogen.
- Anhydrous Conditions: Acetyl chloride is highly reactive towards water. Anhydrous conditions are necessary to prevent its hydrolysis and ensure efficient acylation.

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- Temperature Control: The initial cooling to 0 °C helps to control the exothermic reaction between the acid chloride and the amine.

Protocol 3: Palladium-Catalyzed C7-H Arylation

Direct C-H functionalization represents a powerful, atom-economical strategy for elaborating the indoline core. [3]Palladium-catalyzed reactions, often using a directing group on the indoline nitrogen, can achieve high regioselectivity for the C7 position. [6]This protocol outlines a general approach based on established principles of directed C-H activation. [7] Conceptual Workflow:

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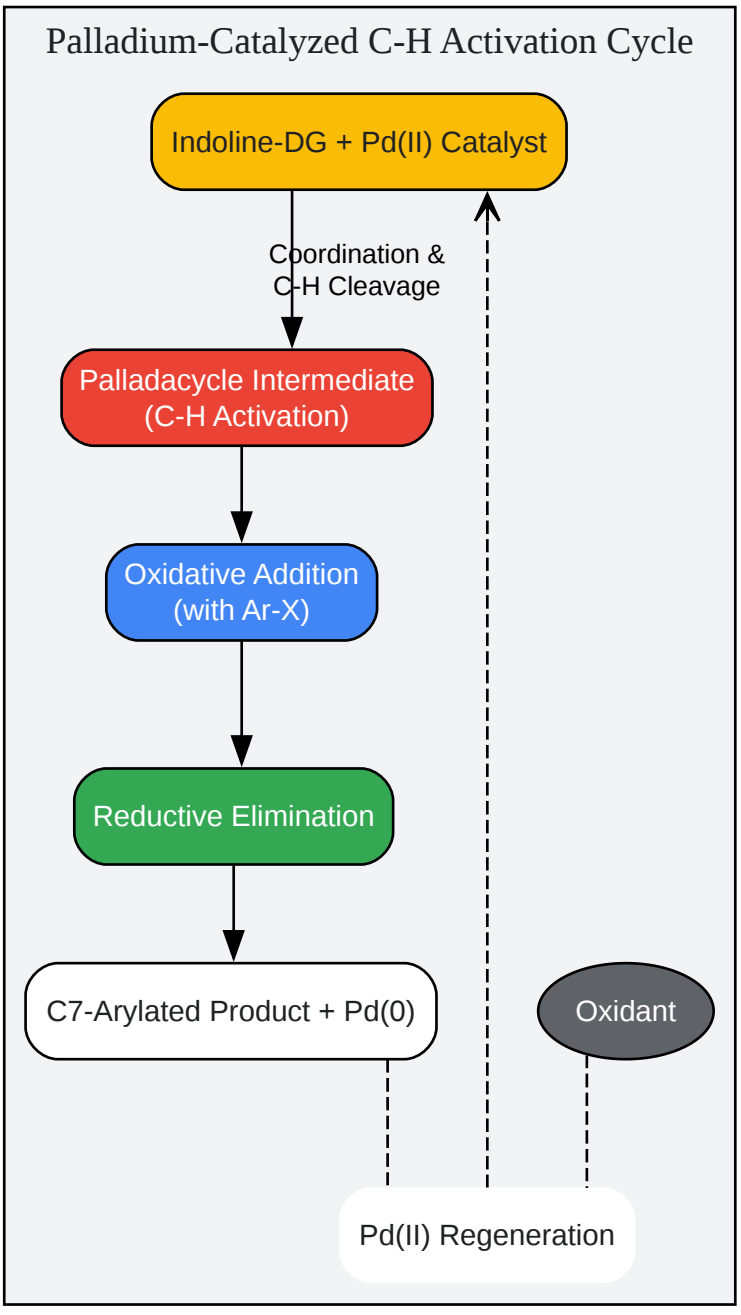

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Caption: A simplified catalytic cycle for directed C-H arylation.

Materials:

- N-protected **4-Methyl-6-nitroindoline** (e.g., N-picolinamide derivative)

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- Aryl halide (e.g., 4-iodotoluene)
- Palladium(II) acetate ($Pd(OAc)_2$)
- Potassium carbonate (K_2CO_3) or Cesium carbonate (Cs_2CO_3)
- An appropriate solvent (e.g., DMF, Toluene, or Dioxane)
- An oxidant if a Pd(0)/Pd(II) cycle is used (e.g., Ag_2CO_3) - Note: for Pd(II)/Pd(IV) cycles this may not be needed.

Procedure:

- Substrate Preparation: First, install a suitable directing group (e.g., picolinamide) on the nitrogen of **4-Methyl-6-nitroindoline** using a standard amide coupling protocol. [7]2. Setup: To a flame-dried Schlenk tube, add the N-directed indoline (1.0 eq), the aryl halide (1.5 eq), $Pd(OAc)_2$ (5-10 mol%), and the base (e.g., K_2CO_3, 2.0 eq).
- Reaction: Evacuate and backfill the tube with an inert atmosphere (Nitrogen or Argon). Add the anhydrous solvent via syringe.
- Heating: Heat the reaction mixture to 100-120 °C and stir for 12-24 hours. Monitor the reaction progress by TLC or LC-MS.
- Workup: After cooling to room temperature, dilute the mixture with ethyl acetate and filter through Celite®.
- Extraction: Wash the filtrate with water and brine. Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate.
- Purification: Purify the crude product by flash column chromatography to isolate the C7-arylated indoline.
- Deprotection: The directing group can be removed under appropriate conditions (e.g., acidic or basic hydrolysis) to yield the free C7-arylated indoline.

Causality and Insights:

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- Directing Group (DG): The directing group (e.g., a pyridine-containing amide) coordinates to the palladium catalyst, positioning it in close proximity to the C7-H bond. This chelation assistance dramatically lowers the activation energy for C-H cleavage at this specific site, ensuring high regioselectivity. [6][7]* Catalyst System: $Pd(OAc)_2$ is a common and effective palladium precursor for C-H activation reactions. The choice of base and solvent can be critical and often requires optimization for specific substrates.

- Mechanism: The reaction typically proceeds via a concerted metalation-deprotonation (CMD) pathway to form a five-membered palladacycle intermediate, which then engages with the aryl halide in the catalytic cycle. [3]

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